

Application Notes and Protocols for Catalysis with Dihydridotetrakis(triphenylphosphine)ruthenium(II)

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Compound of Interest

Compound Name: Dihydridotetrakis(triphenylphosphine)
ruthenium(II)

Cat. No.: B106754

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Dihydridotetrakis(triphenylphosphine)ruthenium(II)**, with the chemical formula $\text{RuH}_2(\text{PPh}_3)_4$, is a versatile and efficient homogeneous catalyst used in a wide array of organic transformations.^[1] This ochre, crystalline solid is particularly noted for its activity in hydrogenation, transfer hydrogenation, isomerization, and carbon-carbon bond-forming reactions.^{[1][2][3]} Its utility spans the synthesis of fine chemicals, pharmaceuticals, and agrochemicals.^[1] These application notes provide detailed experimental setups and protocols for several key reactions catalyzed by $\text{RuH}_2(\text{PPh}_3)_4$.

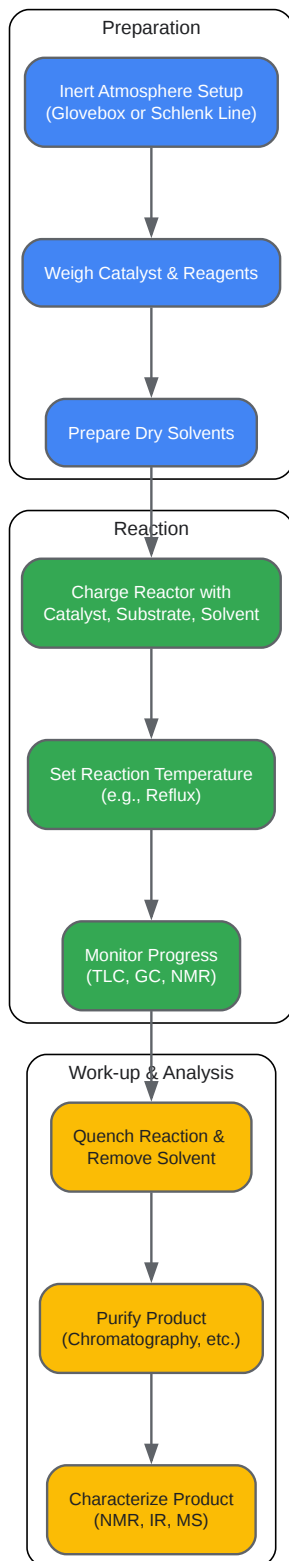
Overview of Catalytic Applications

$\text{RuH}_2(\text{PPh}_3)_4$ is a precursor to a coordinatively unsaturated species that is the active catalyst. It finds application in numerous transformations, highlighting its versatility.

Catalytic Reaction	Substrate Class	Product Class	Reference
Hydrogenation	Alkenes, Alkynes, Ketones	Alkanes, Alcohols	[3] [4]
Transfer Hydrogenation	Ketones, Imines	Alcohols, Amines	[1]
C-H Arylation	Acylarenes	Diaryl ketones	[5]
Michael Addition	Active methylene compounds	Adducts	[2]
Isomerization	Alkynes, Allyl alcohols	Allenes, Silyl enol ethers	[1] [2]
Knoevenagel Condensation	Aldehydes/Ketones	α,β -unsaturated compounds	[1]
Hydration of Nitriles	Nitriles	Amides, Carboxylic acids	[1]
Oxidative Condensation	Alcohols	Esters	[2]

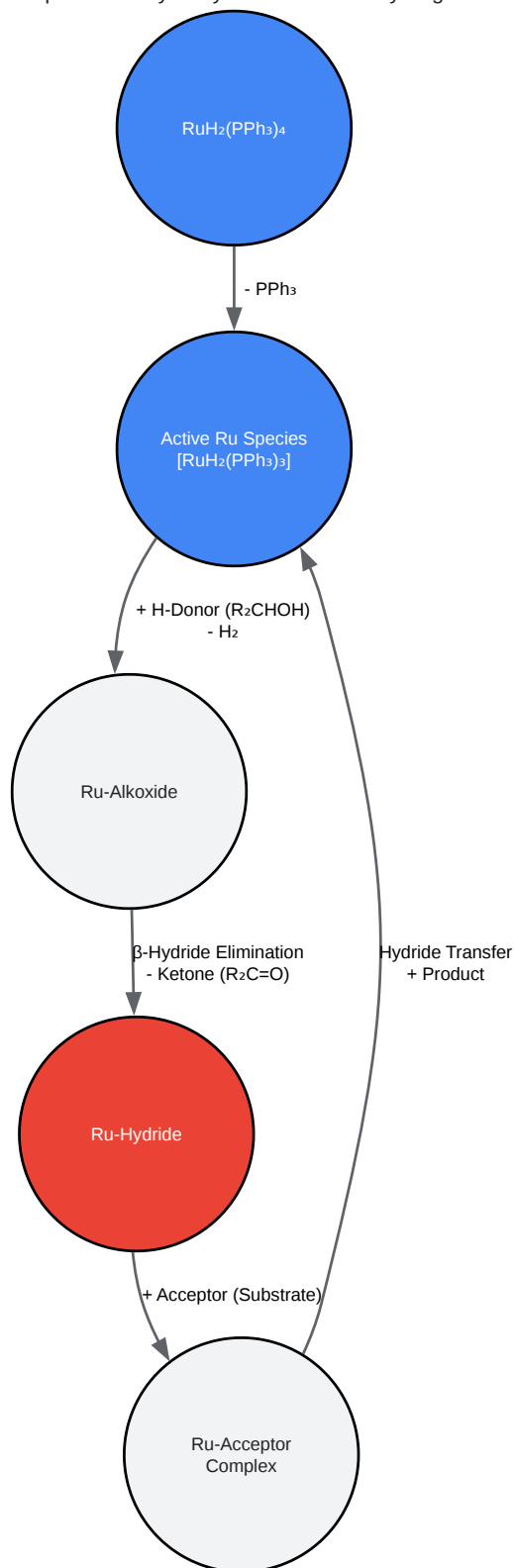
Experimental Workflows and Mechanisms

A general workflow for utilizing RuH₂(PPh₃)₄ in a catalytic reaction involves careful handling under inert conditions, as the catalyst and its intermediates can be sensitive to air and moisture.

General Experimental Workflow for RuH₂(PPh₃)₄ Catalysis[Click to download full resolution via product page](#)Caption: General workflow for a typical catalytic reaction using RuH₂(PPh₃)₄.

The catalytic cycle for transfer hydrogenation often involves the formation of a ruthenium hydride species, which is the key hydrogen-donating intermediate.

Simplified Catalytic Cycle for Transfer Hydrogenation



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